

Ethylammonium Acetate Passivation: A Comparative Guide to Enhancing Perovskite Solar Cell Lifetime

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Compound of Interest

Compound Name: *Ethylammonium acetate*

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For researchers, scientists, and professionals in drug development venturing into advanced materials, the stability of perovskite solar cells remains a critical hurdle. This guide offers an objective comparison of **ethylammonium acetate** (EAA) as a passivation agent to enhance the operational lifetime of these promising energy-harvesting devices. While direct and extensive data on EAA is emerging, this document leverages findings from its close analog, ethylammonium bromide (EABr), to provide a validated perspective on the potential of ethylammonium-based passivation strategies.

The Achilles' heel of perovskite solar cells is their susceptibility to degradation from environmental factors and intrinsic ion migration, which curtails their long-term performance. Surface passivation has emerged as an important strategy to mitigate these degradation pathways by healing defects on the perovskite surface and grain boundaries. **Ethylammonium acetate**, a simple yet effective organic salt, is investigated here for its potential to form a protective layer, reduce non-radiative recombination, and ultimately extend the device's operational lifespan.

Performance Comparison of Passivated Perovskite Solar Cells

The following tables summarize the key performance metrics of perovskite solar cells with and without passivation, drawing on published research. The data for ethylammonium-based passivation is primarily represented by studies on ethylammonium bromide (EABr), offering a strong indication of the expected performance improvements with EAA.

Table 1: Photovoltaic Performance of Perovskite Solar Cells with and without Ethylammonium-based Passivation

Passivation Agent	Power Conversion Efficiency (PCE) [%]	Open-Circuit Voltage (Voc) [V]	Short-Circuit Current Density (Jsc) [mA/cm2]	Fill Factor (FF) [%]
Control (Unpassivated)	20.41	1.12	22.89	79.5
Ethylammonium Bromide (EABr)	21.06	1.15	23.01	80.1

Data derived from a study on inverted perovskite solar cells, where EABr was introduced at the bottom interface of the perovskite layer.[\[1\]](#)

Table 2: Comparative Performance with Alternative Passivation Agents

Passivation Agent	Power Conversion Efficiency (PCE) [%]	Open-Circuit Voltage (Voc) [V]	Short-Circuit Current Density (Jsc) [mA/cm ²]	Fill Factor (FF) [%]
Control (Unpassivated)	15.75	1.031	20.35	75.21
Phenethylammonium Iodide (PEAI)	19.22	1.090	22.52	78.30
Piperazinium Iodide (PI)	17.85	1.097	21.76	74.78
2,2'-Bipyridine (BPY)	16.49	1.054	20.94	74.71
Thenoyltrifluoroacetone (TTFA)	17.88	1.072	22.15	75.29

Data from a study on inverted planar perovskite solar cells, showcasing the effect of different organic Lewis base passivants.[\[2\]](#)

Table 3: Long-Term Stability Data

Passivation Agent	Stress Condition	T80 Lifetime (Time to 80% of initial PCE)
Control (Unpassivated)	85 °C in N2 atmosphere	Barely working after 3 hours
Ethylammonium Bromide (EABr)	85 °C in N2 atmosphere	Retained 20% of initial PCE after 15 hours
Optimal Passivation Agent (PA)	Continuous illumination at 85 °C	Retained 85.3% of initial PCE after 1008 hours

Stability data for EABr highlights a significant improvement in thermal stability compared to the control device.[\[1\]](#) The data for the optimal passivation agent (PA) is included to provide context

on the state-of-the-art in perovskite stability.

Experimental Protocols

The following is a representative protocol for the fabrication and passivation of an inverted (p-i-n) perovskite solar cell using an ethylammonium-based salt. This protocol is a synthesized representation from established methodologies in the field.^{[1][3][4]}

1. Substrate Preparation:

- Indium tin oxide (ITO) coated glass substrates are sequentially cleaned by ultrasonication in detergent, deionized water, acetone, and isopropanol for 15 minutes each.
- The cleaned substrates are then treated with UV-Ozone for 20 minutes to enhance the wettability of the surface.

2. Hole Transport Layer (HTL) Deposition:

- A solution of PTAA (poly[bis(4-phenyl)(2,4,6-trimethylphenyl)amine]) in toluene is spin-coated onto the ITO substrates at 4000 rpm for 30 seconds.
- The substrates are then annealed at 100 °C for 10 minutes in ambient air.

3. **Ethylammonium Acetate** Passivation (Interfacial Modification):

- A dilute solution of **ethylammonium acetate** (e.g., 1 mg/mL) in isopropanol is spin-coated onto the cooled PTAA layer at 4000 rpm for 30 seconds.
- The substrates are then annealed at 100 °C for 5 minutes to remove the solvent.

4. Perovskite Layer Deposition:

- A perovskite precursor solution (e.g., containing formamidinium iodide, lead iodide, methylammonium bromide, and lead bromide in a mixed solvent of DMF and DMSO) is spin-coated onto the EAA-modified HTL in a nitrogen-filled glovebox.
- An anti-solvent (e.g., chlorobenzene) is dripped onto the spinning substrate during the spin-coating process to induce rapid crystallization.

- The films are then annealed at 100-150 °C for 10-30 minutes.

5. Electron Transport Layer (ETL) and Electrode Deposition:

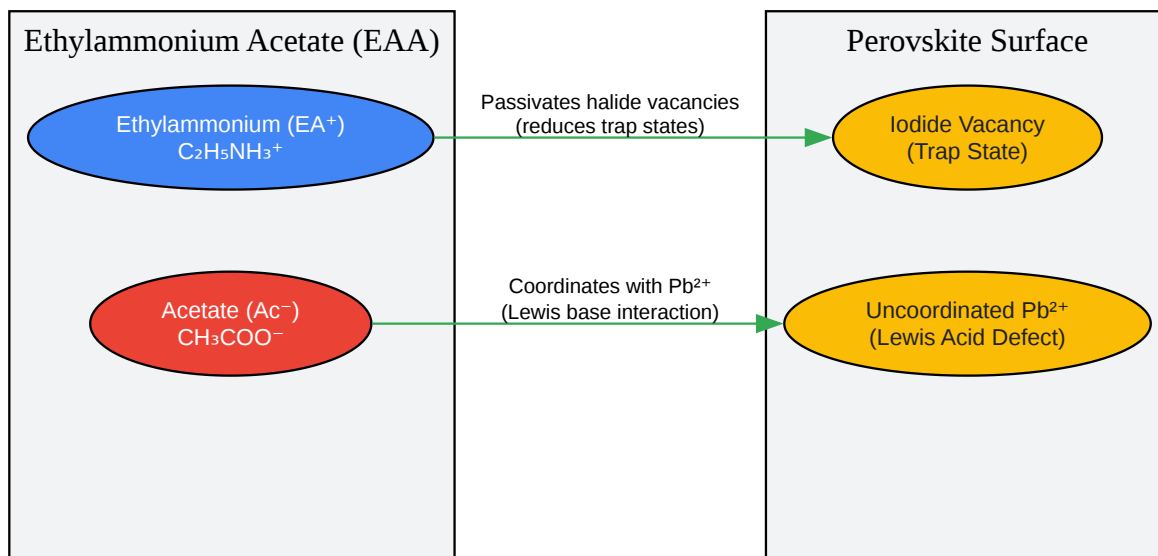
- A layer of C60 (buckminsterfullerene) is deposited onto the perovskite layer via thermal evaporation.
- Subsequently, a layer of BCP (bathocuproine) is thermally evaporated as a buffer layer.
- Finally, a top metal electrode (e.g., silver or gold) is deposited by thermal evaporation through a shadow mask to define the active area of the solar cell.

6. Characterization:

- Photovoltaic Performance: The current density-voltage (J-V) characteristics are measured under simulated AM 1.5G solar illumination (100 mW/cm²).
- Stability Testing: Devices are subjected to long-term stability tests under controlled conditions of temperature, humidity, and continuous illumination to monitor the degradation of their photovoltaic parameters over time.

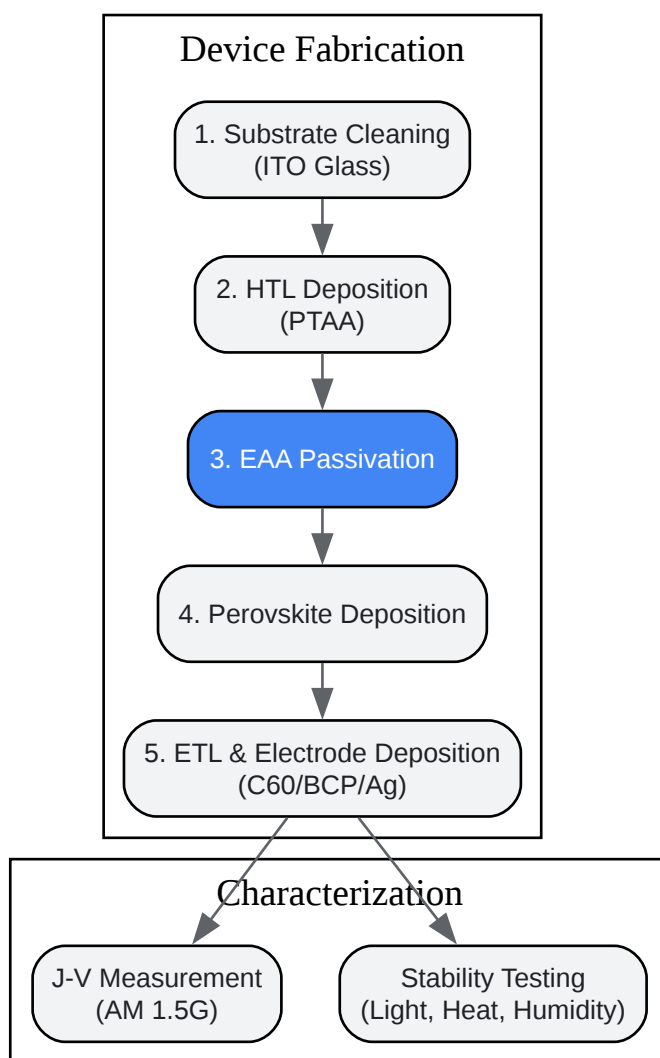
Visualizing the Impact of Ethylammonium Acetate Passivation

The following diagrams illustrate the proposed mechanism of EAA passivation, the experimental workflow, and the resulting impact on perovskite solar cell stability.



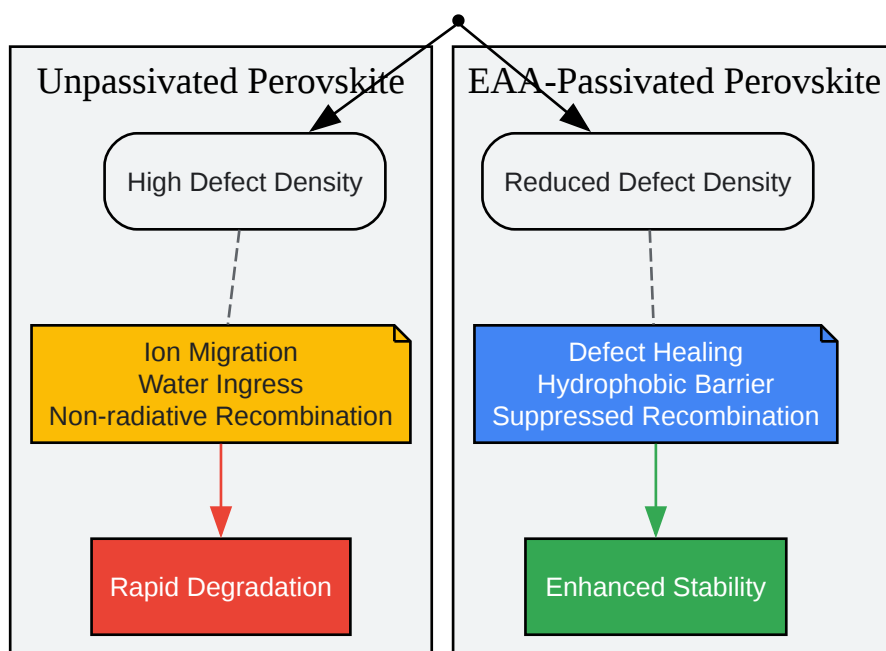
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Proposed passivation mechanism of EAA on the perovskite surface.



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Experimental workflow for EAA-passivated perovskite solar cells.



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Logical comparison of degradation pathways.

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